Application Note: Strategic Utilization of 5-Bromo-2-methoxy-6-methylpyridin-3-amine

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Compound of Interest

Compound Name:	*5-Bromo-2-methoxy-6-methylpyridin-3-amine*
Cat. No.:	*B11726479*

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Executive Summary & Compound Profile

5-Bromo-2-methoxy-6-methylpyridin-3-amine is a highly versatile trisubstituted pyridine building block.[1][2][3] Its value lies in its orthogonal reactivity: an electron-rich amino group at C3 adjacent to an electron-donating methoxy group, balanced by an electrophilic bromine at C5.[1][2] This arrangement allows for sequential functionalization—typically C-C bond formation via cross-coupling followed by N-derivatization or heterocycle annulation.[1][2]

Chemical Identity

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Property	Specification
IUPAC Name	5-Bromo-2-methoxy-6-methylpyridin-3-amine
CAS Number	1366131-61-4
Molecular Formula	C H BrN O
Molecular Weight	217.06 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF, MeOH, DCM; Low solubility in water
pKa (Calc)	~3.5 (Pyridine N), ~2.8 (Aniline NH)

Structural Utility in Drug Design[2]

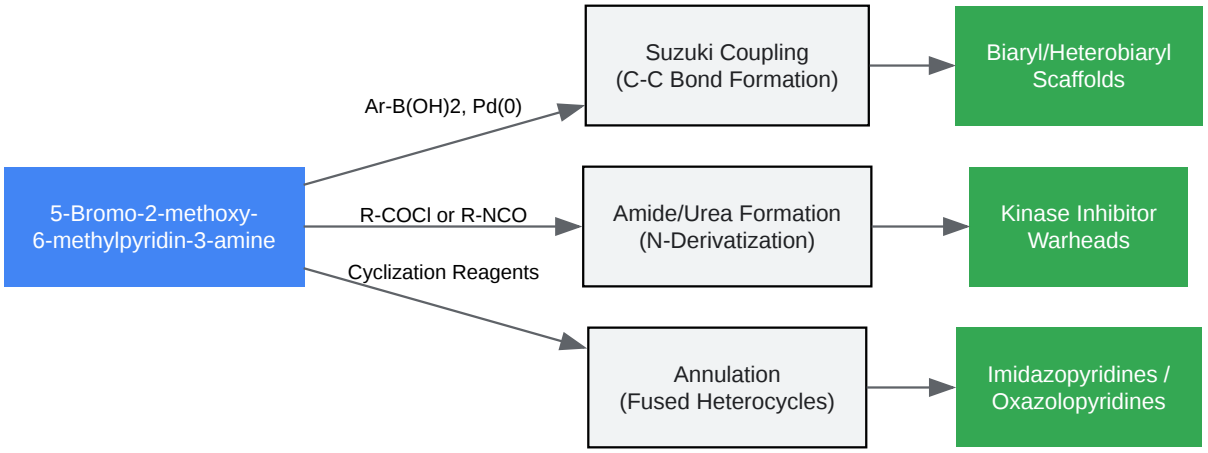
- C2-Methoxy: Acts as a hydrogen bond acceptor and enhances metabolic stability compared to a hydroxyl group.[2] It often occupies hydrophobic pockets in kinase ATP-binding sites.[1] [2]
- C6-Methyl: Blocks metabolic oxidation at the

  -position and can induce conformational twists that improve selectivity.[2]
- C5-Bromide: Excellent handle for Suzuki-Miyaura, Stille, or Buchwald-Hartwig couplings.[2]
- C3-Amine: Serves as a nucleophile for amide/urea formation or as a component for cyclization into fused systems (e.g., imidazopyridines, pyrido[2,3-d]pyrimidines).[2]

Reactivity Map & Synthetic Strategy

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The following diagram illustrates the divergent synthetic pathways accessible from this core scaffold.



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Figure 1: Divergent synthetic pathways.[1][2] The C5-bromide allows for scaffold extension, while the C3-amine facilitates warhead attachment or ring fusion.[1][2]

Detailed Experimental Protocols

Protocol A: C5-Selective Suzuki-Miyaura Cross-Coupling

Objective: To install an aryl or heteroaryl group at the C5 position while preserving the C3-amine.[1][2] Rationale: The free amine can potentially poison palladium catalysts.[2] Using a robust catalyst system like Pd(dppf)Cl

or protecting the amine (e.g., as a Boc-carbamate) is often required.[2] The protocol below uses a base/solvent system optimized for unprotected aminopyridines.

Materials:

- Substrate: **5-Bromo-2-methoxy-6-methylpyridin-3-amine** (1.0 equiv)[1][2]
- Boronic Acid: Ar-B(OH)

  (1.2–1.5 equiv)[1][2]

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- Catalyst: Pd(dppf)Cl

  [2]·CH

  Cl

  (5 mol%)

- Base: K

  CO

  (2.0 M aqueous solution, 3.0 equiv)[2]

- Solvent: 1,4-Dioxane (degassed)[2]

Step-by-Step Procedure:

- Setup: In a reaction vial equipped with a magnetic stir bar, combine the pyridine substrate (1.0 equiv), arylboronic acid (1.2 equiv), and Pd(dppf)Cl

  ·CH

  Cl

  (0.05 equiv).[2]

- Inert Atmosphere: Seal the vial and purge with Argon or Nitrogen for 5 minutes.

- Solvent Addition: Add degassed 1,4-Dioxane (concentration ~0.1 M) and 2.0 M aq. K

  CO

  (3.0 equiv) via syringe.[2]

- Reaction: Heat the mixture to 90 °C for 4–12 hours. Monitor conversion by LC-MS (Target mass: MW

  - Br + Ar).[1][2]

  - Checkpoint: If the reaction stalls, add a second portion of catalyst (2 mol%) and boronic acid (0.2 equiv).

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- Workup: Cool to room temperature. Dilute with Ethyl Acetate (EtOAc) and water.[2] Separate phases. Extract the aqueous layer with EtOAc (2x).[2]
- Purification: Dry combined organics over Na

  SO

  , filter, and concentrate. Purify via silica gel flash chromatography (Gradient: 0–50% EtOAc in Hexanes).

Troubleshooting:

- Low Yield? If the free amine interferes, perform an in situ protection by heating with Boc

  O (1.1 equiv) in THF first, then proceed to coupling.
- Debromination? Avoid using alcoholic solvents (MeOH/EtOH) which can promote protodebromination side reactions.[2]

Protocol B: C3-Amine Acylation (Amide Coupling)

Objective: To derivatize the C3-amine with a carboxylic acid (common in kinase inhibitor synthesis).[1][2] Rationale: The C3-amine is electronically deactivated by the C5-bromo and C2-methoxy groups (despite the +M effect of OMe, the ortho-nitrogen lone pair is less available).[1][2] Strong coupling agents like HATU or acid chlorides are preferred over EDC/HOBt.[2]

Materials:

- Amine: **5-Bromo-2-methoxy-6-methylpyridin-3-amine** (1.0 equiv)[1][2][3]
- Acid: R-COOH (1.2 equiv)[1][2]
- Coupling Agent: HATU (1.5 equiv)[2]
- Base: DIPEA (N,N-Diisopropylethylamine) (3.0 equiv)[2]
- Solvent: DMF (Anhydrous)[2]

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Step-by-Step Procedure:

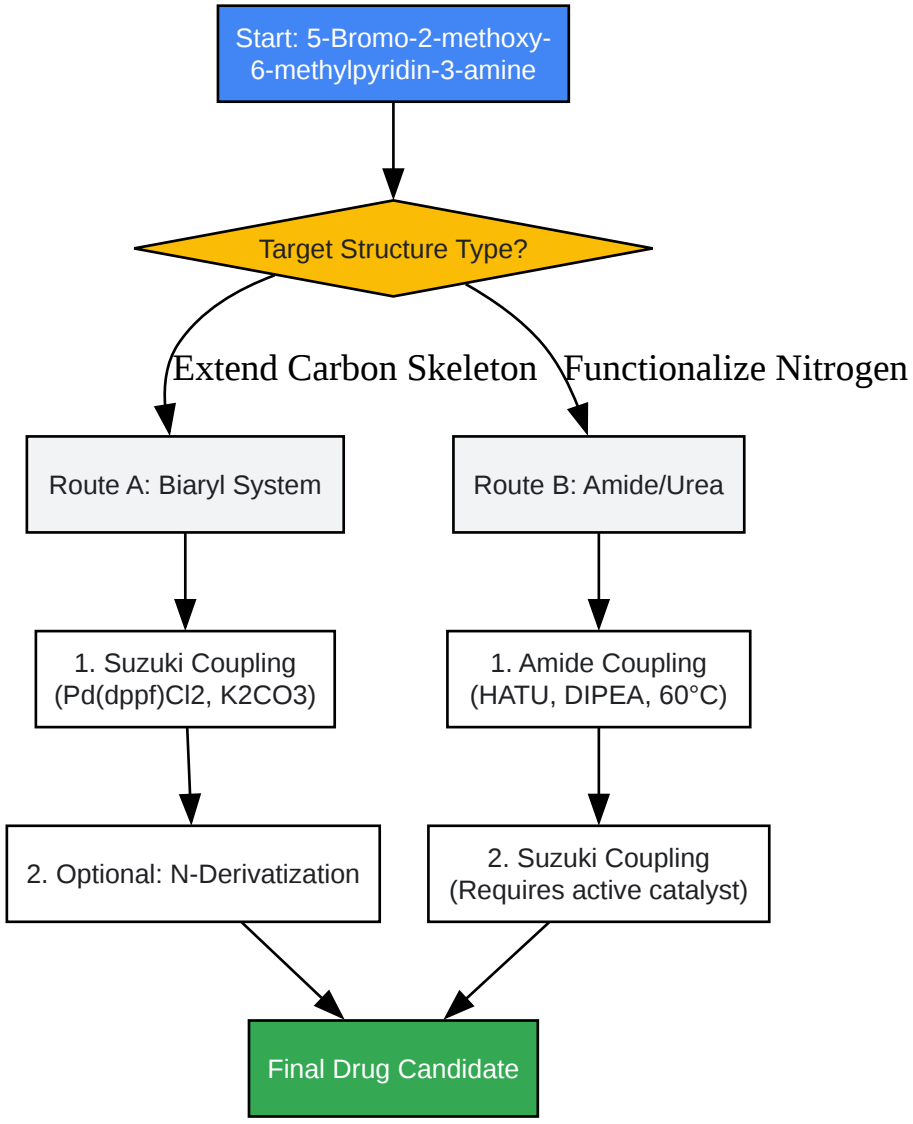
- Activation: In a dry flask, dissolve the carboxylic acid (1.2 equiv) in anhydrous DMF. Add DIPEA (3.0 equiv) and HATU (1.5 equiv).[2] Stir at room temperature for 15 minutes to form the activated ester.
- Addition: Add the pyridine amine (1.0 equiv) in one portion.
- Reaction: Stir at 50–60 °C for 6–18 hours. (Elevated temperature is often necessary due to the steric bulk of the ortho-methoxy group and reduced nucleophilicity).[1][2]
- Workup: Dilute with EtOAc and wash strictly with saturated NaHCO

  (2x), water (1x), and brine (1x) to remove DMF and urea byproducts.
- Purification: Isolate via column chromatography or recrystallization from EtOH/Water.[2]

Workflow Visualization

The following diagram outlines the logical decision tree for processing this intermediate.

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Figure 2: Synthesis workflow decision tree. Route A is generally preferred to avoid catalyst poisoning by the free amide/urea in subsequent steps, although Route B is viable with modern precatalysts.

References

- Synthesis and Characterization of Pyridine Derivatives
  - Title: Efficient Synthesis of Novel Pyridine-Based Derivatives via Suzuki Cross-Coupling Reaction.[1][2][4]

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- Source: Molecules, 2017, 22(2), 190.[4]
- URL:[Link][1]
- Relevance: Provides analogous conditions for Suzuki coupling of 5-bromo-2-methylpyridin-3-amine derivatives.[1][2]

- Compound Data & Safety
  - Title: **5-Bromo-2-methoxy-6-methylpyridin-3-amine** (CAS 1366131-61-4) Product Page.[1][2][3][5]
  - Source: BLD Pharm.[1][2]
  - Relevance: Verification of CAS, physical properties, and safety d
- Medicinal Chemistry Context (AS-8112 Analog)
  - Title: An Efficient Synthesis of 5-Bromo-2-methoxy-6-methylaminopyridine-3-carboxylic Acid.[1][2]
  - Source: Chem. Pharm.[2][6] Bull. 58(11) 1533—1536 (2010).[2]
  - URL:[Link][1][6][7]
  - Relevance: Describes the synthesis of the closely related carboxylic acid intermediate, highlighting the stability and reactivity of the 2-methoxy-6-methylpyridine core.

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